

Application Notes and Protocols: (3-Bromopyridin-2-yl)methanol in Materials Science

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: (3-Bromopyridin-2-yl)methanol

Cat. No.: B1282956

[Get Quote](#)

For research use only. Not for use in diagnostic procedures.

Introduction

(3-Bromopyridin-2-yl)methanol is a functionalized pyridine derivative that holds potential as a versatile building block in the synthesis of advanced materials. Its structure, featuring a reactive bromine atom, a nucleophilic pyridyl nitrogen, and a hydroxyl group, allows for a variety of chemical modifications. These functionalities enable its use as a precursor for designing ligands for metal complexes, monomers for polymerization, and key intermediates for organic electronic materials. The strategic placement of these groups allows for the tuning of electronic and steric properties in the final materials.^[1]

While specific, in-depth applications of **(3-Bromopyridin-2-yl)methanol** in materials science are not extensively documented in publicly available literature, its chemical nature suggests its utility in several areas. This document outlines a representative application in the development of luminescent metal complexes, a field where pyridine-based ligands are of significant interest for applications in organic light-emitting diodes (OLEDs), chemical sensors, and photodynamic therapy.

Physicochemical Properties

A summary of the key physicochemical properties of **(3-Bromopyridin-2-yl)methanol** is provided below. This data is essential for its proper handling, storage, and use in synthetic procedures.

| Property | Value | Reference |
|---------------------|--|-----------|
| CAS Number | 52378-64-0 | [2] |
| Molecular Formula | C ₆ H ₆ BrNO | [2] |
| Molecular Weight | 188.02 g/mol | [2] |
| Appearance | Solid | |
| Boiling Point | 260.9 ± 25.0 °C (Predicted) | |
| Density | 1.668 ± 0.06 g/cm ³ (Predicted) | |
| Storage Temperature | Refrigerator | |

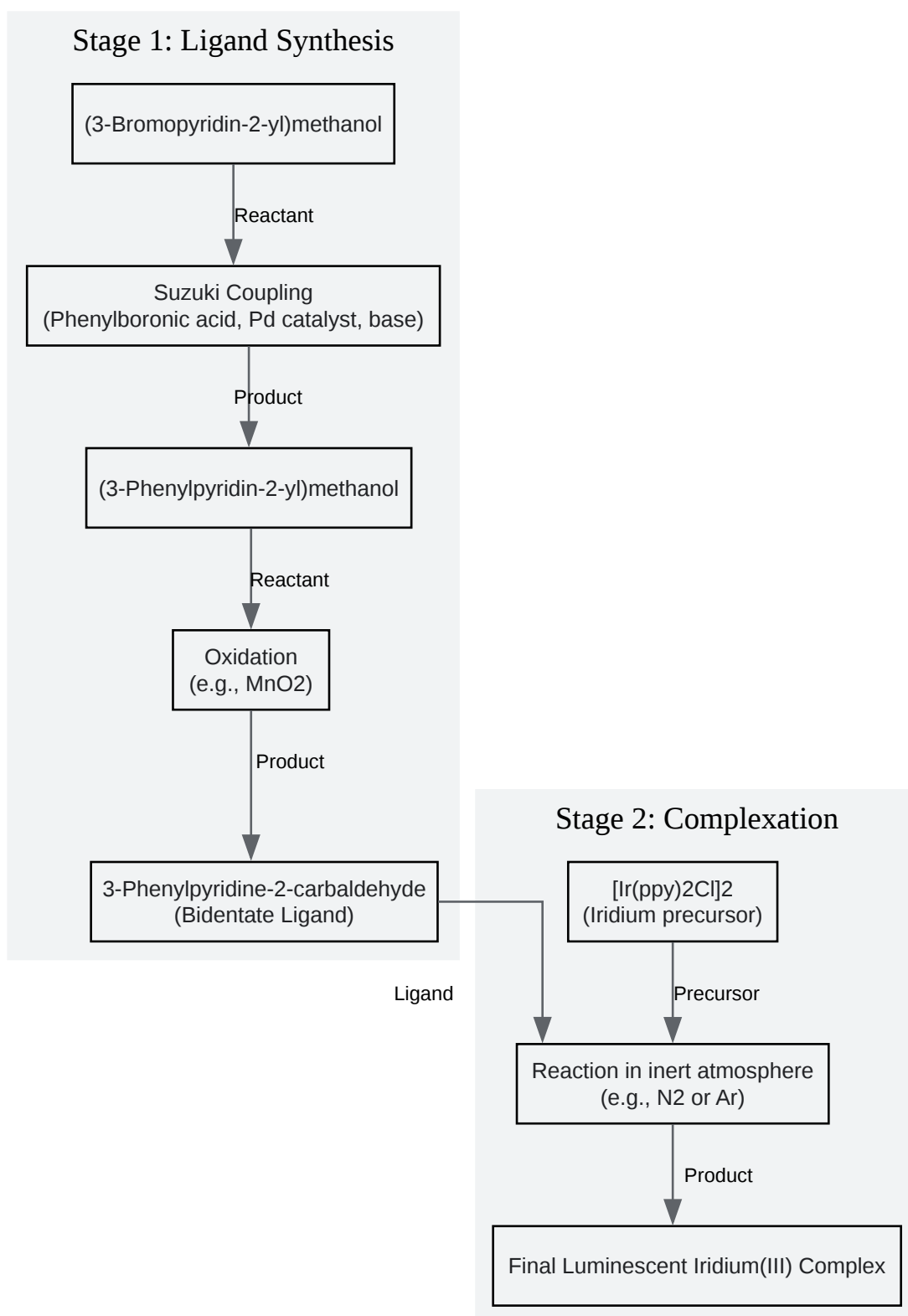
Representative Application: Synthesis of a Luminescent Iridium(III) Complex

This section details a representative protocol for the application of **(3-Bromopyridin-2-yl)methanol** as a precursor for a bidentate ligand, which is subsequently used to synthesize a luminescent Iridium(III) complex. Such complexes are of interest for their phosphorescent properties.

Synthetic Workflow

The overall synthetic strategy involves two main stages:

- **Ligand Synthesis:** Modification of **(3-Bromopyridin-2-yl)methanol** to introduce a second coordinating group, forming a bidentate ligand. A common approach is the Suzuki coupling reaction to introduce a phenyl group, followed by further functionalization if required.
- **Complexation:** Reaction of the synthesized ligand with an Iridium(III) precursor to form the final phosphorescent complex.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. (3-Bromopyridin-4-yl)methanol | 146679-66-5 | Benchchem [benchchem.com]
- 2. (3-Bromopyridin-2-yl)methanol | C₆H₆BrNO | CID 14022521 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols: (3-Bromopyridin-2-yl)methanol in Materials Science]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1282956#application-of-3-bromopyridin-2-yl-methanol-in-materials-science]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

